

Application Notes and Protocols: Synthesis of Methyl 6-hydroxy-5-nitronicotinate

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Compound of Interest

Compound Name: **Methyl 6-hydroxy-5-nitronicotinate**

Cat. No.: **B1287786**

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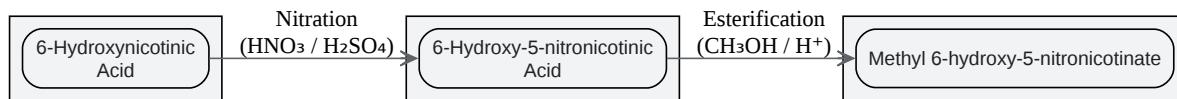
Audience: Researchers, scientists, and drug development professionals.

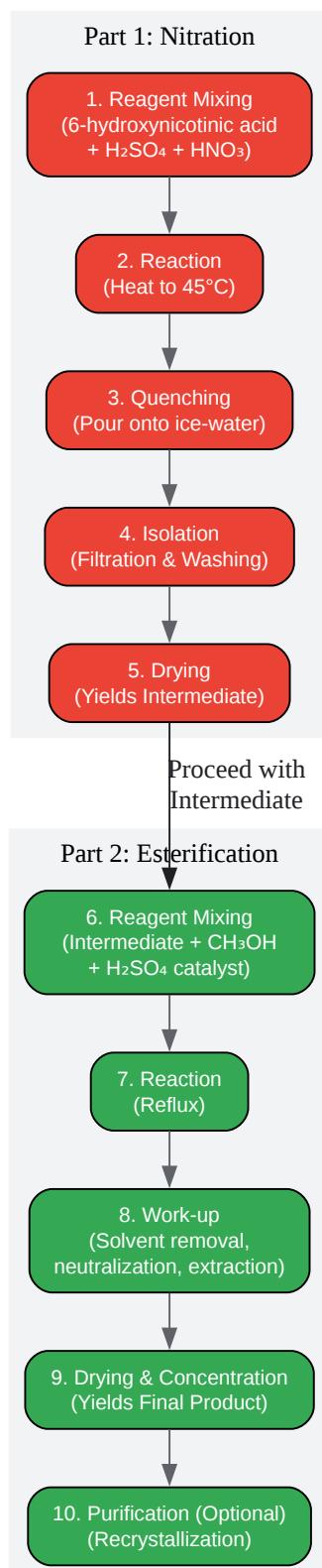
Introduction: **Methyl 6-hydroxy-5-nitronicotinate** is a pyridine derivative that serves as a valuable intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its structure, featuring a nitro group and a methyl ester on a hydroxynicotinic acid scaffold, provides multiple reaction sites for further chemical modifications. This document outlines a two-step synthesis protocol starting from 6-hydroxynicotinic acid, involving a nitration step followed by an esterification step.

Overall Synthesis Scheme

The synthesis proceeds in two primary stages:

- Nitration: Electrophilic nitration of 6-hydroxynicotinic acid to introduce a nitro group at the 5-position, yielding 6-hydroxy-5-nitronicotinic acid.
- Esterification: Fischer esterification of the resulting carboxylic acid with methanol to produce the final product, **Methyl 6-hydroxy-5-nitronicotinate**.





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